

comparative analysis of 1-Bromobenzene-13C6 from different suppliers

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Compound of Interest

Compound Name: 1-Bromobenzene-13C6

Cat. No.: B051945

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A Comparative Analysis of 1-Bromobenzene-13C6 from Various Suppliers

For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, the purity and isotopic enrichment of these reagents are paramount for generating accurate and reproducible experimental results. This guide provides a comparative analysis of **1-Bromobenzene-13C6** from several prominent suppliers. The comparison is based on publicly available product specifications and outlines the key experimental protocols for independent verification of product quality.

Data Presentation: Supplier Specifications

The following table summarizes the product specifications for **1-Bromobenzene-13C6** as provided by different suppliers. It is important to note that the level of detail may vary, and for lot-specific data, it is always recommended to consult the Certificate of Analysis (CoA).

Supplier	Product Number	Isotopic Purity (atom % ¹³ C)	Chemical Purity	Molecular Weight	CAS Number
Cambridge Isotope Laboratories	CLM-871	≥99%	≥98%	162.96	112630-77-0
Sigma-Aldrich (Merck)	488232	99 atom % ¹³ C[1]	≥99% (CP)	162.96	112630-77-0
Cayman Chemical	26194	Not explicitly stated	Not explicitly stated	163.0[2]	112630-77-0[2]
LGC Standards	TRC-B680148	Not explicitly stated	Not explicitly stated	162.96[3]	112630-77-0[3]
Cenmed	B473807	≥99 atom% ¹³ C	≥98%	162.96	112630-77-0
Santa Cruz Biotechnology	sc-210131	Not explicitly stated	Not explicitly stated	162.96[1]	112630-77-0[1]

Note: "Not explicitly stated" indicates that the information was not readily available on the main product page and may require consultation of a specific CoA. "CP" refers to chemically pure.

Experimental Protocols for Quality Verification

To ensure the quality of **1-Bromobenzene-¹³C6** for sensitive applications, independent verification is recommended. The following are detailed methodologies for key experiments.

Determination of Isotopic Enrichment and Structure by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique to confirm the isotopic labeling and structure of the compound.

- Objective: To verify the ^{13}C enrichment and the structural integrity of **1-Bromobenzene- $^{13}\text{C}_6$** .
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **1-Bromobenzene- $^{13}\text{C}_6$** .
 - Dissolve the sample in a deuterated solvent (e.g., 0.6 mL of Chloroform-d, CDCl_3) in an NMR tube.
- ^1H NMR Acquisition:
 - A standard proton NMR spectrum should show a complex multiplet pattern for the aromatic protons due to ^1H - ^{13}C coupling. The absence of a simple singlet or narrow multiplet confirms the high enrichment of ^{13}C .
- ^{13}C NMR Acquisition:
 - Pulse Program: A standard $^{13}\text{C}\{^1\text{H}\}$ decoupled experiment.
 - Data Analysis: The spectrum should exhibit a single resonance for the six equivalent ^{13}C atoms in the benzene ring, confirming uniform labeling. The chemical shift should be consistent with that of bromobenzene. The presence of any signals at the natural abundance ^{13}C chemical shifts for bromobenzene would indicate incomplete labeling.
- Quantitative ^{13}C NMR (for precise isotopic enrichment):
 - This is a more advanced experiment requiring a calibrated internal standard with a known ^{13}C concentration.

Assessment of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an ideal method for separating volatile impurities and confirming the mass of the labeled compound.

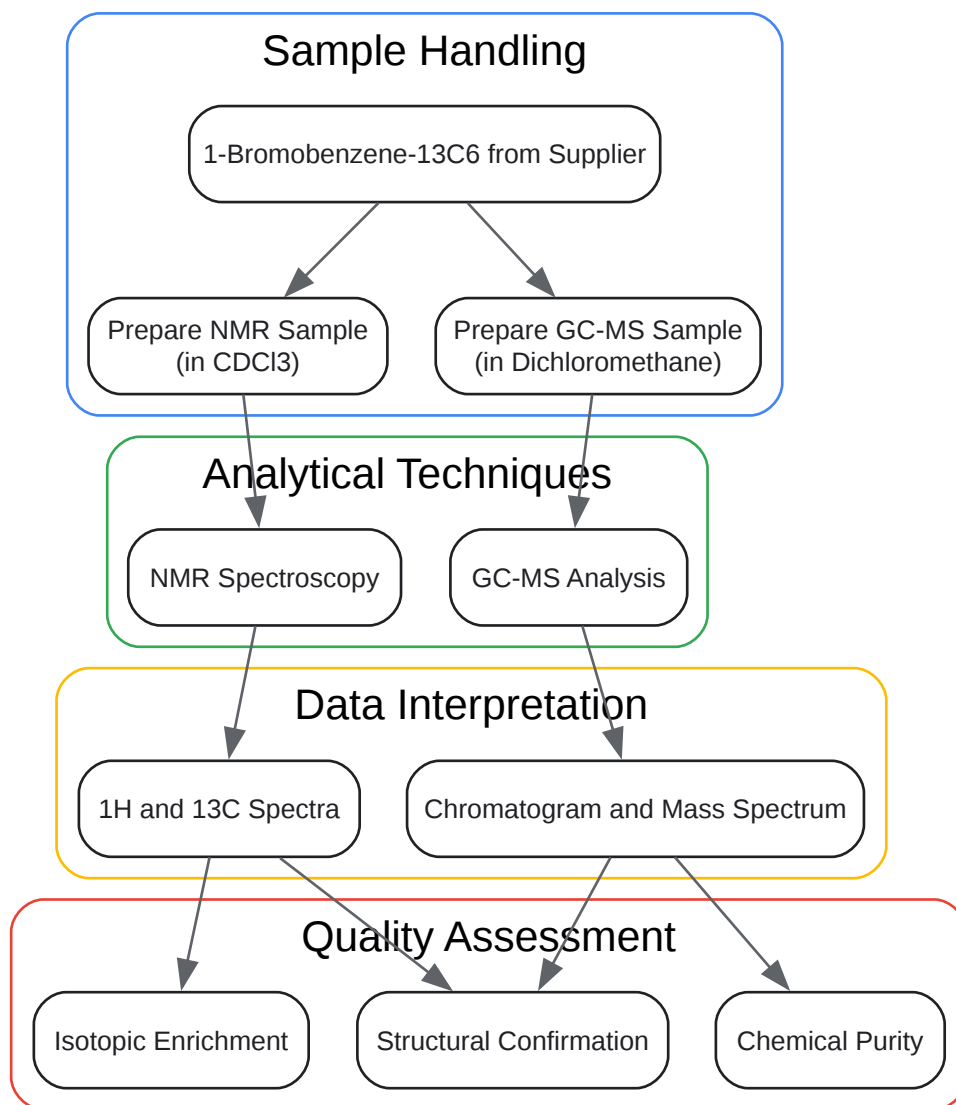
- Objective: To determine the chemical purity of **1-Bromobenzene-13C6** and confirm its molecular weight.
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer.
- Sample Preparation:
 - Prepare a stock solution of **1-Bromobenzene-13C6** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
 - Perform serial dilutions to a final concentration of about 10 µg/mL.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5MS, 30 m x 0.25 mm I.D., 0.25 µm film thickness).
 - Inlet Temperature: 250 °C.
 - Injection Volume: 1 µL.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp to 200 °C at a rate of 10 °C/min.
 - Hold at 200 °C for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-200.
- Data Analysis:

- The chromatogram should display a single major peak corresponding to **1-Bromobenzene-13C6**.
- The mass spectrum of this peak should show a molecular ion (M^+) at m/z 162 and 164 (due to the two isotopes of bromine, ^{79}Br and ^{81}Br), confirming the presence of the $^{13}\text{C}_6$ -labeled compound. The absence of significant peaks at m/z 156 and 158 (the unlabeled compound) further confirms high isotopic enrichment.
- Purity is calculated based on the relative area of the main peak compared to the total area of all peaks in the chromatogram.

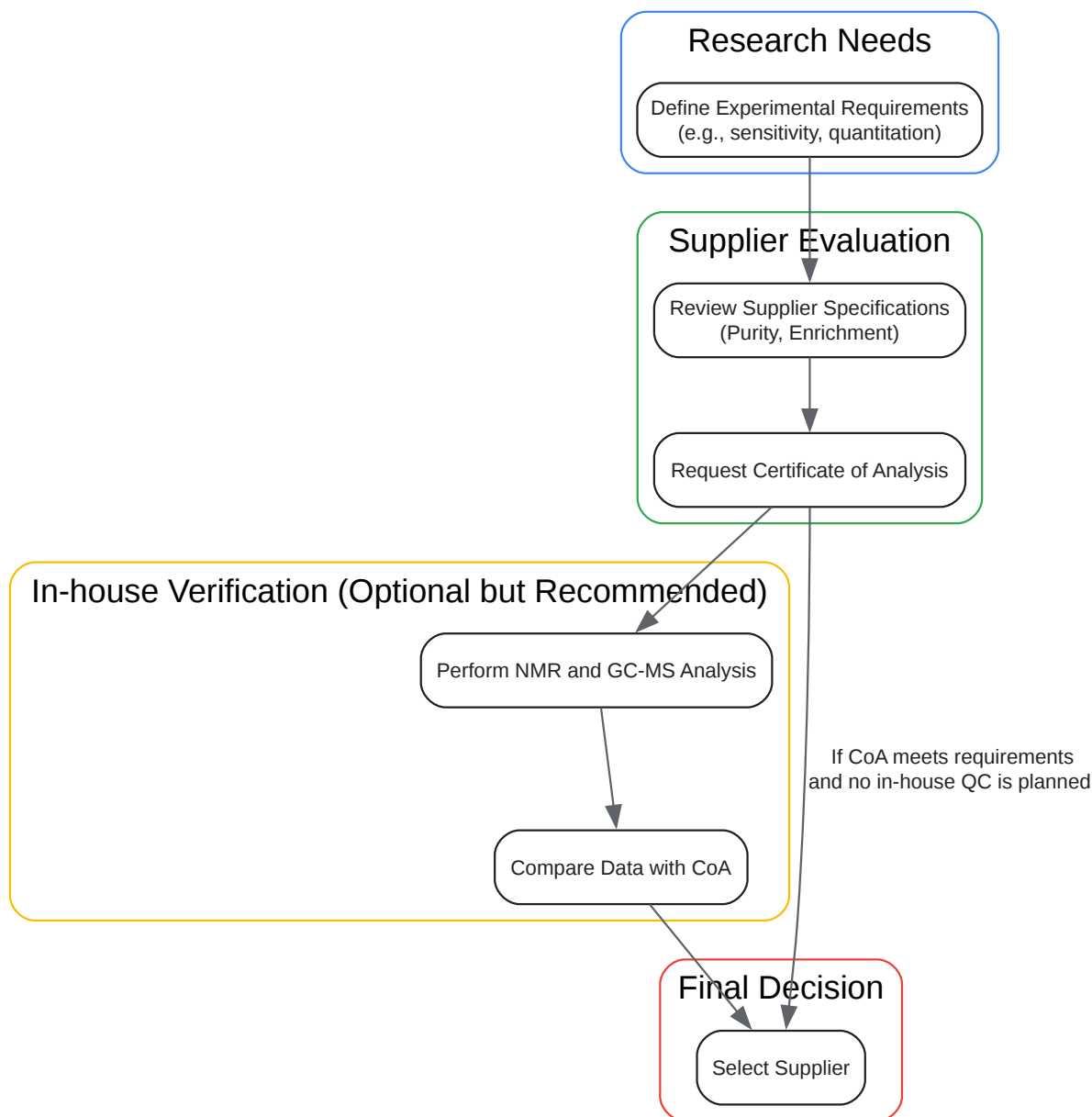
Visualizing the Workflow

The following diagrams illustrate the logical workflow for the quality control analysis of **1-Bromobenzene-13C6**.

Experimental Workflow for Quality Control

[Click to download full resolution via product page](#)Caption: Quality Control Workflow for **1-Bromobenzene-13C6**.

Decision Pathway for Supplier Selection

[Click to download full resolution via product page](#)Caption: Logical Flow for Selecting a **1-Bromobenzene-¹³C₆** Supplier.

Conclusion

The selection of a **1-Bromobenzene-13C6** supplier should be based on a combination of the manufacturer's specifications, the availability of detailed lot-specific data in the Certificate of Analysis, and, where possible, independent analytical verification. While most reputable suppliers provide products of high purity, the stringency of the application will dictate the level of scrutiny required. For quantitative studies or those requiring very high isotopic enrichment, performing in-house quality control using the protocols outlined above is a critical step to ensure the reliability and reproducibility of your research.

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